

Technical Guide: Physical Properties of Liquid Triethylboroxine

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Compound of Interest

Compound Name: Triethylboroxine

Cat. No.: B1330498

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This technical guide provides a detailed overview of the known physical properties of liquid **Triethylboroxine**. Due to a notable lack of comprehensive experimental data in publicly accessible literature, this guide also presents data for the closely related compound, Trimethylboroxine, for comparative purposes. Furthermore, it outlines standardized experimental protocols for the determination of key physical properties of liquid compounds.

Quantitative Physical Properties

The available quantitative data for the physical properties of **Triethylboroxine** is limited. The following table summarizes the known value for its boiling point and provides a comparative overview of the physical properties of Trimethylboroxine.

Physical Property	Triethylboroxine	Trimethylboroxine
Boiling Point	148 °C	78-80 °C[1][2]
Melting Point	Data not available	-38 °C[1][2]
Density	Data not available	0.898 g/mL at 25 °C[1][2]
Refractive Index	Data not available	n _{20/D} 1.362[1][2]
Vapor Pressure	Data not available	Data not available
Viscosity	Data not available	Data not available

Note: The physical properties of Trimethylboroxine are provided for contextual comparison as it is the next lower alkyl homolog of **Triethylboroxine**. These values should not be considered as estimates for **Triethylboroxine**.

Experimental Protocols

The following are detailed methodologies for the determination of key physical properties of liquid compounds like **Triethylboroxine**. These are generalized protocols and may require optimization based on the specific characteristics of the substance and the laboratory equipment available.

Boiling Point Determination (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and efficient method for its determination on a small scale is the capillary method.

Apparatus:

- Thiele tube or other suitable heating bath (e.g., oil bath)
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Small test tube or fusion tube
- Bunsen burner or heating mantle
- Sample of the liquid

Procedure:

- A small amount of the liquid sample is placed in the small test tube.
- A capillary tube, with its open end downwards, is placed inside the test tube containing the liquid.

- The test tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.
- The assembly is then placed in a Thiele tube or an oil bath.
- The heating bath is gently heated.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is stopped, and the bath is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Density Determination (Pycnometer Method)

Density is the mass per unit volume of a substance. A pycnometer, a flask with a specific volume, is commonly used for accurate density measurements of liquids.

Apparatus:

- Pycnometer (of a known volume)
- Analytical balance
- Thermometer
- Water bath
- Sample of the liquid

Procedure:

- The empty, clean, and dry pycnometer is weighed accurately on an analytical balance.
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is wiped off.

- The filled pycnometer is weighed again to determine the mass of the liquid.
- The temperature of the liquid is recorded.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.
- For temperature-dependent density measurements, the pycnometer is equilibrated in a water bath at the desired temperature before weighing.

Refractive Index Determination (Abbe Refractometer)

The refractive index is a dimensionless number that describes how light propagates through a medium. It is a characteristic property of a substance and is temperature and wavelength-dependent.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Light source (typically a sodium lamp, 589 nm)
- Dropper or pipette
- Sample of the liquid
- Calibration standard (e.g., distilled water)

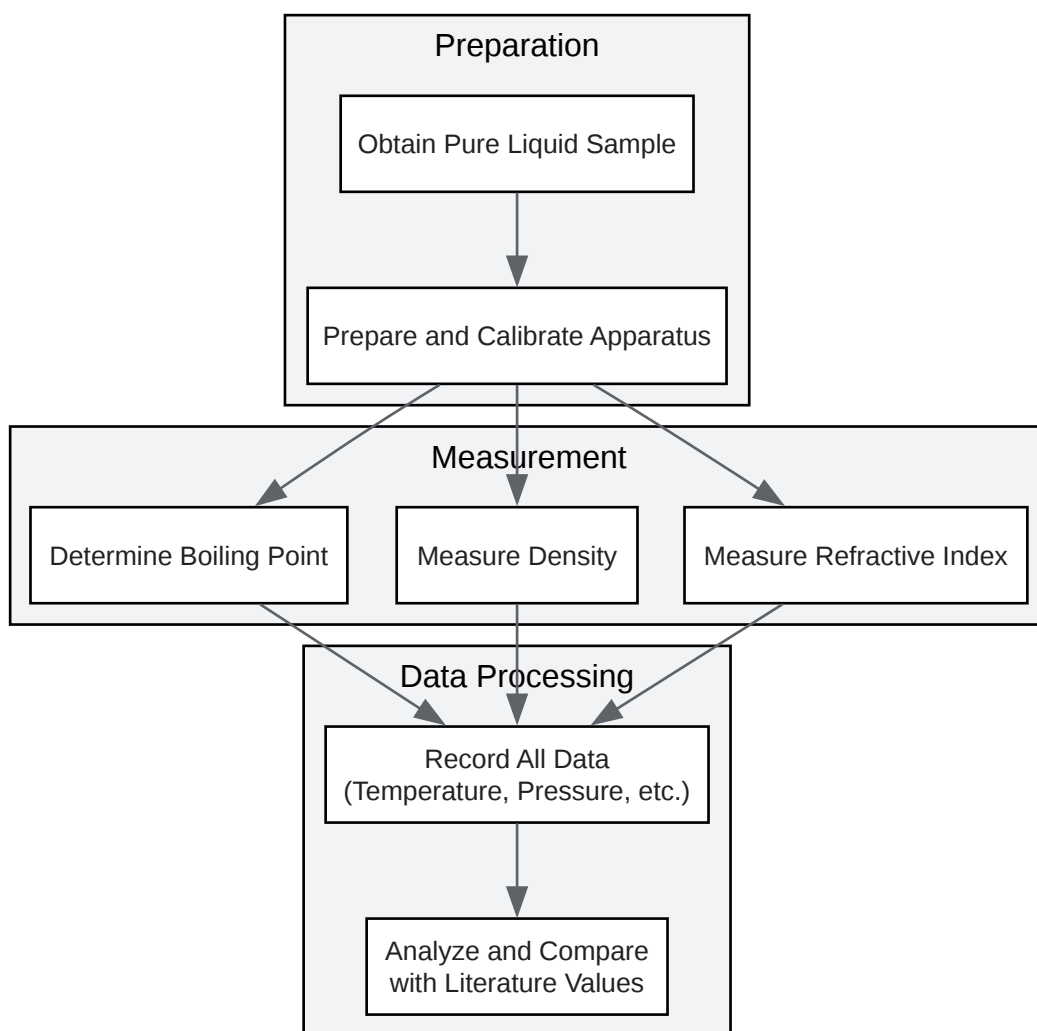
Procedure:

- The refractometer is calibrated using a standard of known refractive index.
- The prism of the refractometer is cleaned with a suitable solvent and a soft tissue.
- A few drops of the liquid sample are placed on the surface of the prism.
- The prism is closed and the light source is switched on.

- The eyepiece is adjusted to bring the dividing line between the light and dark fields into sharp focus.
- The control knob is turned to move the dividing line to the center of the crosshairs.
- The refractive index is read directly from the instrument's scale.
- The temperature of the measurement is controlled by circulating water from a constant temperature bath through the refractometer and should be recorded.

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of a liquid compound.



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General workflow for determining physical properties.

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References

- 1. Trimethylboroxine CAS#: 823-96-1 [m.chemicalbook.com]
- 2. Trimethylboroxine | 823-96-1 [amp.chemicalbook.com]
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